

An In-depth Technical Guide to the Physicochemical Properties of L-Talitol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Talitol*

Cat. No.: *B1222340*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **L-Talitol**, a versatile sugar alcohol. The information presented herein is intended to support research, development, and formulation activities within the pharmaceutical, biotechnology, and food science industries. This document outlines key quantitative data, details relevant experimental methodologies, and provides a logical workflow for the characterization of this compound.

Core Physicochemical Data

L-Talitol, a C6 sugar alcohol, presents as a white, crystalline solid with notable stability and solubility.^[1] These attributes, combined with its non-cariogenic nature, make it a valuable excipient in various formulations, including oral care products and potential drug delivery systems.^[1]

The fundamental physicochemical properties of **L-Talitol** are summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ O ₆	[1][2]
Molecular Weight	182.17 g/mol	[1][2]
Appearance	White to almost white crystalline powder	[1]
Melting Point	Data not readily available	
Boiling Point	Data not readily available	
Solubility in Water	490 g/L (at 25 °C)	
Specific Optical Rotation	$[\alpha]^{20}_D = -1^\circ \text{ to } -4^\circ$ (c=1 in H ₂ O)	[1]
Hygroscopicity	Hygroscopic	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physicochemical properties of **L-Talitol**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of finely powdered **L-Talitol** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to ensure the sample is compact at the sealed end.[3][4]
- **Apparatus:** A calibrated digital melting point apparatus is utilized for this measurement.[5]
- **Procedure:**
 - The capillary tube containing the sample is placed into the heating block of the apparatus.

- For an unknown compound, a rapid preliminary heating is performed to determine an approximate melting range.[6]
- A second, more precise measurement is then conducted with a fresh sample. The temperature is raised quickly to about 10-15°C below the approximate melting point, and then the heating rate is slowed to 1-2°C per minute.[6][7]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.[6]
- Purity Check (Mixed-Melting-Point Technique): To confirm the identity and purity, a 1:1 mixture of the **L-Talitol** sample and a known standard of **L-Talitol** is prepared. If the melting point of the mixture is sharp and not depressed, it confirms the identity and purity of the sample.[7]

Determination of Aqueous Solubility

Solubility is a crucial parameter for drug development, impacting bioavailability and formulation design. The equilibrium solubility of **L-Talitol** in water can be determined using the shake-flask method.

Methodology: Saturated Shake-Flask Method

- Sample Preparation: An excess amount of **L-Talitol** is added to a known volume of deionized water in a sealed container (e.g., a screw-capped flask).
- Equilibration: The flask is agitated at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The suspension is allowed to stand undisturbed to allow the undissolved solid to settle. Subsequently, an aliquot of the supernatant is carefully withdrawn and filtered through a non-adsorptive membrane filter (e.g., 0.22 µm PVDF) to remove any undissolved particles.

- Quantification: The concentration of **L-Talitol** in the clear, saturated filtrate is determined using a suitable analytical technique. Given that **L-Talitol** does not possess a chromophore for UV-Vis spectroscopy, a gravimetric method is appropriate.
 - A known volume of the filtrate is transferred to a pre-weighed container.
 - The solvent (water) is evaporated at a controlled temperature.
 - The container with the dried residue is weighed, and the mass of the dissolved **L-Talitol** is determined.[\[8\]](#)
- Calculation: The solubility is calculated and expressed in grams per liter (g/L).

Determination of Specific Optical Rotation

Optical rotation is a characteristic property of chiral molecules like **L-Talitol** and is measured using a polarimeter. The specific rotation is a standardized value that accounts for concentration and path length.

Methodology: Polarimetry

- Sample Preparation: A solution of **L-Talitol** is prepared by accurately weighing a known mass of the compound and dissolving it in a precise volume of deionized water to achieve a specific concentration (e.g., 1 g/100 mL).[\[9\]](#)
- Apparatus: A calibrated polarimeter equipped with a sodium lamp (D-line, 589.3 nm) and a thermostatically controlled sample cell of a known path length (e.g., 1 decimeter) is used.[\[10\]](#)
[\[11\]](#)
- Procedure:
 - The polarimeter is calibrated by measuring the optical rotation of the solvent (deionized water) in the sample cell; this value is the blank.[\[12\]](#)
 - The sample cell is then rinsed and filled with the prepared **L-Talitol** solution, ensuring no air bubbles are present.[\[12\]](#)

- The sample cell is placed in the polarimeter, and the temperature is allowed to equilibrate (e.g., 20°C).
- The observed optical rotation (α) of the solution is measured.[\[10\]](#)
- Calculation of Specific Rotation ($[\alpha]$): The specific rotation is calculated using the following formula:[\[13\]](#)

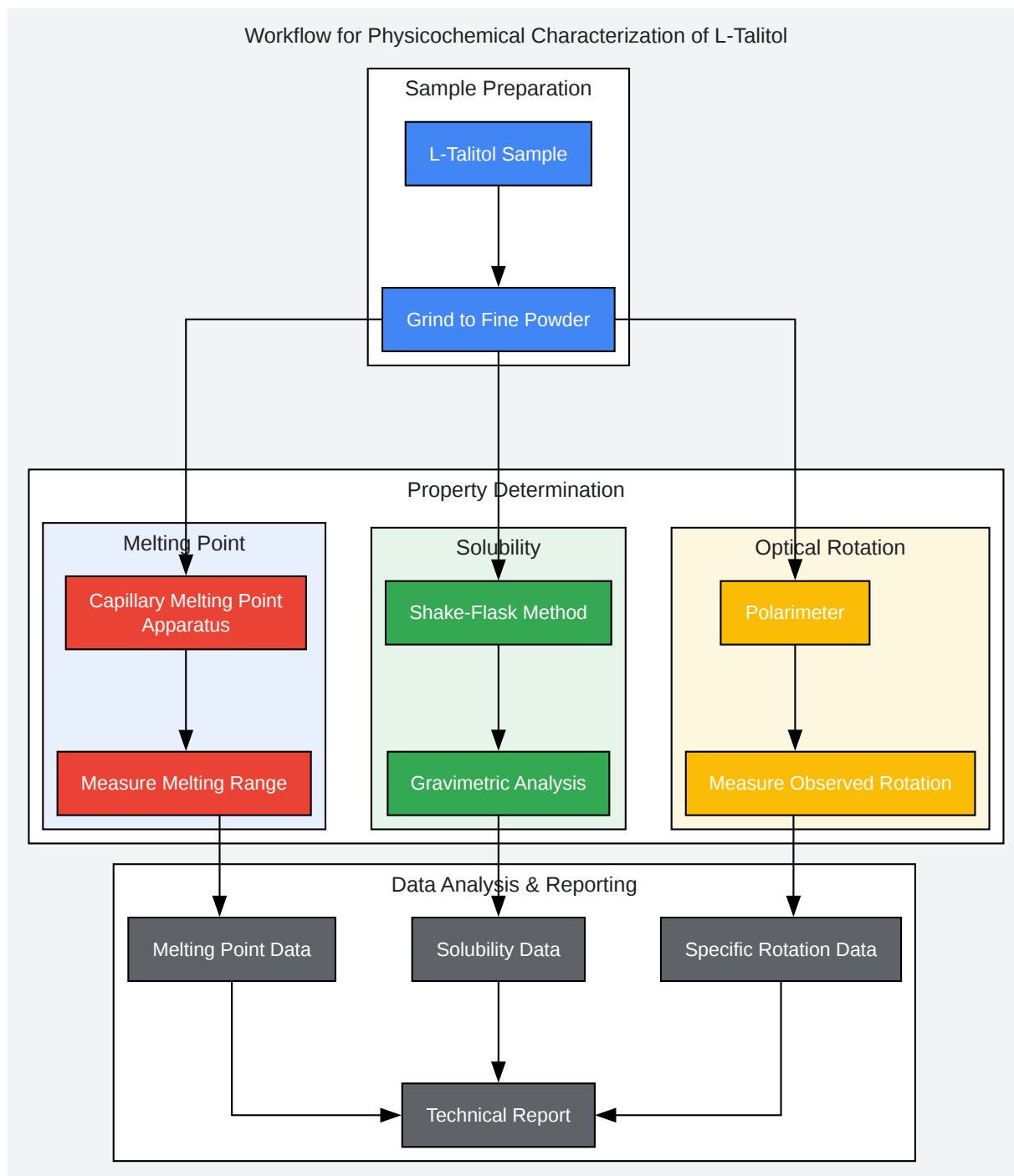
$$[\alpha]^{T\lambda} = \alpha / (l \times c)$$

Where:

- $[\alpha]^{T\lambda}$ is the specific rotation at temperature T and wavelength λ .
- α is the observed rotation in degrees.
- l is the path length of the sample tube in decimeters (dm).
- c is the concentration of the solution in grams per milliliter (g/mL).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physicochemical characterization of **L-Talitol**.



[Click to download full resolution via product page](#)

Physicochemical Characterization Workflow for **L-Talitol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. L-Altritol | C₆H₁₄O₆ | CID 1549089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Determination of Melting Point [wiredchemist.com]
- 4. chm.uri.edu [chm.uri.edu]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. teaching.ch.ntu.edu.tw [teaching.ch.ntu.edu.tw]
- 8. pharmajournal.net [pharmajournal.net]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. Basics of polarimetry | Anton Paar Wiki [wiki.anton-paar.com]
- 11. digicollections.net [digicollections.net]
- 12. rudolphresearch.com [rudolphresearch.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of L-Talitol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222340#what-are-the-physicochemical-properties-of-l-talitol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com